

Pentaerythritol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Pentaerythritol

Cat. No.: B7768971

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **pentaerythritol**, a versatile polyhydric alcohol. This document details its fundamental chemical identifiers, physical and chemical properties, a standardized synthesis protocol, and its applications, with a particular focus on its relevance in research and drug development.

Core Chemical Identifiers

Identifier	Value
CAS Number	115-77-5[1][2][3][4]
IUPAC Name	2,2-bis(hydroxymethyl)propane-1,3-diol[1]
Molecular Formula	C ₅ H ₁₂ O ₄ [1][2]
Molecular Weight	136.15 g/mol [1][4][5][6]
Chemical Structure	C(CH ₂ OH) ₄ [4][6][7]

Physicochemical Properties

Pentaerythritol is a white, odorless, crystalline solid.[1][8] It is a tetrol, meaning it possesses four hydroxyl groups, which contribute to its unique chemical reactivity and physical properties.
[7]

Property	Value
Melting Point	260.5 °C (500.9 °F; 533.6 K)[7]
Boiling Point	276 °C (529 °F; 549 K) at 30 mmHg[7]
Density	1.395 g/cm ³ [5]
Solubility in Water	56.60 g/L at 20°C; increases significantly with temperature[7]
Solubility in Other Solvents	Soluble in ethanol, glycerol, and ethylene glycol; insoluble in acetone, benzene, and ether[1][5]

Synthesis of Pentaerythritol

The industrial synthesis of **pentaerythritol** was first reported in 1891 by German chemist Bernhard Tollens and his student P. Wigand.[7] The process involves a base-catalyzed reaction between acetaldehyde and formaldehyde.[7][9]

Experimental Protocol: Base-Catalyzed Synthesis

This protocol outlines the general laboratory-scale synthesis of **pentaerythritol**.

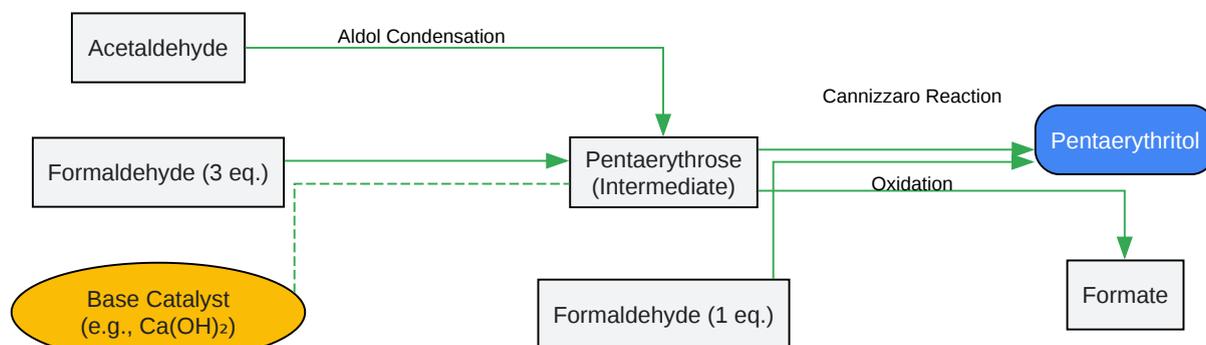
Materials:

- Acetaldehyde
- Formaldehyde (formalin solution)
- Calcium hydroxide or Sodium hydroxide (catalyst)[5][10]
- Hydrochloric acid (for neutralization)
- Activated carbon (for decolorization)
- Distilled water
- Reaction vessel with stirring and temperature control

- Filtration apparatus
- Crystallization dish
- Drying oven

Procedure:

- **Reaction Setup:** A solution of formaldehyde in water is placed in the reaction vessel. The catalyst (e.g., calcium hydroxide) is added to the solution.
- **Aldol Condensation:** Acetaldehyde is slowly added to the basic formaldehyde solution while maintaining the temperature between 50-55°C.[10] This initiates a series of aldol additions where three molecules of formaldehyde react with one molecule of acetaldehyde to form pentaerythrose.[7][9]
- **Cannizzaro Reaction:** A fourth equivalent of formaldehyde then reacts with the intermediate pentaerythrose in a crossed Cannizzaro reaction. In this step, the pentaerythrose is reduced to **pentaerythritol**, and the formaldehyde is oxidized to formic acid.[5][7]
- **Neutralization and Decolorization:** The reaction mixture is then neutralized with an acid, such as hydrochloric acid.[10] Activated carbon is added to the solution to remove colored impurities.[10]
- **Purification:** The hot solution is filtered to remove the activated carbon and any other solid impurities.
- **Crystallization:** The filtrate is allowed to cool, leading to the crystallization of **pentaerythritol**. Multiple crops of crystals can be obtained by concentrating the mother liquor.[10]
- **Drying:** The collected crystals are washed and then dried in an oven to yield the final product.



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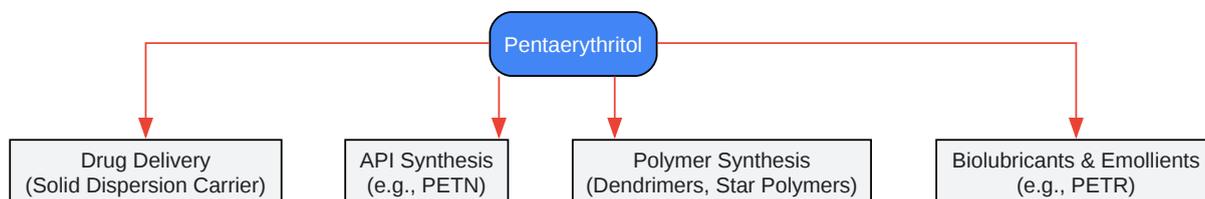
Caption: Synthesis pathway of **Pentaerythritol**.

Applications in Research and Drug Development

Pentaerythritol serves as a versatile building block in various chemical syntheses due to its four primary hydroxyl groups.[7] Its applications extend into the pharmaceutical and drug development sectors.

- **Drug Delivery:** Recent research has explored the use of **pentaerythritol** in combination with polymers like Eudragit RS100 as a co-processed excipient for solid dispersion carriers. This application aims to enhance the aqueous solubility and dissolution of poorly soluble drugs, such as atorvastatin.[11] The structural characteristics of **pentaerythritol** are believed to facilitate the accommodation of crystalline drug molecules within its lattice, leading to amorphization and improved dissolution rates.[11]
- **Synthesis of Active Pharmaceutical Ingredients (APIs):** **Pentaerythritol** is a precursor to **pentaerythritol** tetranitrate (PETN), a well-known vasodilator used in the treatment of angina.[7]
- **Polymer Chemistry:** In materials science and for drug delivery applications, **pentaerythritol** is used to synthesize dendrimers and star-shaped polymers.[6] Its tetrafunctionality allows for the creation of highly branched and well-defined macromolecular structures.

- Biolubricants and Emollients: The esterification of **pentaerythritol** with fatty acids, such as ricinoleic acid, produces biodegradable polyol esters like **pentaerythritol** tetraricinoleate (PETR). These compounds have applications as biolubricant base stocks and as emollients in cosmetic and pharmaceutical formulations.[12]



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Caption: Key applications of **Pentaerythritol**.

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References

1. Pentaerythritol | C(CH₂OH)₄ | CID 8285 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Pentaerythritol [webbook.nist.gov]
3. Pentaerythritol - TER Chemicals [terchemicals.com]
4. merckmillipore.com [merckmillipore.com]
5. Experienced supplier of UF MUF Resin Glue Plant [aldehydeepc.com]
6. Pentaerythritol 98 115-77-5 [sigmaaldrich.com]
7. Pentaerythritol - Wikipedia [en.wikipedia.org]
8. gantrade.com [gantrade.com]
9. US5741956A - Process for the preparation of pentaerythritol - Google Patents [patents.google.com]

- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Development and Characterization of Pentaerythritol-EudragitRS100 Co-processed Excipients as Solid Dispersion Carriers for Enhanced Aqueous Solubility, In Vitro Dissolution, and Ex Vivo Permeation of Atorvastatin - PMC [pmc.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
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